

# Application Notes and Protocols: Preparation of Rutamycin Stock Solution

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## Compound of Interest

Compound Name: Rutamycin

Cat. No.: B610604

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Audience: Researchers, scientists, and drug development professionals.

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **Rutamycin** for research purposes.

## Introduction

**Rutamycin**, also known as Oligomycin D, is a macrolide antibiotic produced by *Streptomyces rutgersensis*.<sup>[1][2]</sup> It is a potent inhibitor of mitochondrial F1F0-ATPase (ATP synthase), which makes it a valuable tool in cell metabolism research to study oxidative phosphorylation.<sup>[1][2]</sup> Accurate preparation of a stock solution is the first critical step for ensuring reproducible experimental results.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Rutamycin** is provided in the table below. This information is essential for calculating the required amounts for stock solution preparation.

Property	Value	References
Synonyms	Oligomycin D, A 272	[1][2]
CAS Number	1404-59-7	[1][3][4]
Molecular Formula	C <sub>44</sub> H <sub>72</sub> O <sub>11</sub>	[1][2][3][4]
Molecular Weight	777.05 g/mol	[1]
Appearance	White crystalline solid powder	[1][5]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), ethanol, methanol, chloroform, and other lower alcohols and ketones. Sparingly soluble in diethyl ether and relatively insoluble in water and hydrocarbon solvents.	[1][5]

## Experimental Protocol: Preparation of a 10 mM Rutamycin Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Rutamycin** in DMSO.

### Materials

- **Rutamycin** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example calculation for 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 777.05 \text{ g/mol} / 1000 = 7.77 \text{ mg}$$

## Procedure

- **Acclimatization:** Before opening, allow the vial of **Rutamycin** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture on the compound.
- **Weighing:** Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **Rutamycin** powder (e.g., 7.77 mg for 1 mL of 10 mM solution) into the tube.
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the tube containing the **Rutamycin** powder. For the example, add 1 mL of DMSO.
- **Dissolution:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquotting:** For ease of use and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the name of the compound (**Rutamycin**), concentration (10 mM), solvent (DMSO), and the date of preparation.

## Storage and Stability

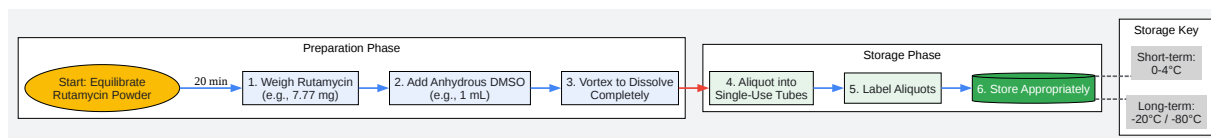
Proper storage is crucial to maintain the activity of the **Rutamycin** stock solution.

Storage Condition	Duration	Reference
Short-term	Days to weeks	0 to 4°C
Long-term	Months to years	-20°C or -80°C

Note: The solid, powdered form of **Rutamycin** should be stored dry, dark, and at -20°C for long-term stability.[1] It is recommended to protect solutions from light.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Rutamycin** stock solution.



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